Methyl 6-chloro-2-ethoxynicotinate SMILES string and InChIKey

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Compound of Interest

Compound Name:	*Methyl 6-chloro-2-ethoxynicotinate*
CAS No.:	*1246765-45-6*
Cat. No.:	*B3093636*

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Methyl 6-chloro-2-ethoxynicotinate: Cheminformatics, Synthetic Methodology, and Applications in Drug Discovery

As drug development increasingly relies on highly functionalized, non-steroidal scaffolds to improve target selectivity and pharmacokinetic profiles, pyridine derivatives have become indispensable. **Methyl 6-chloro-2-ethoxynicotinate** (CAS: 1246765-45-6) is a prime example of a meticulously designed building block[1]. Featuring orthogonal reactive sites—a halogen for cross-coupling, an ester for functional group interconversion, and an alkoxy group for steric tuning—this molecule serves as a critical intermediate in the synthesis of next-generation therapeutics.

This technical guide deconstructs the chemical identity, synthetic causality, and structural applications of **methyl 6-chloro-2-ethoxynicotinate**, providing a self-validating framework for researchers and application scientists.

Chemical Identity & Structural Elucidation

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Accurate cheminformatic representation is the bedrock of reproducible drug discovery. The structural identifiers for **methyl 6-chloro-2-ethoxynicotinate** are derived from its highly substituted pyridine core.

- SMILES String:CCOC1=NC(Cl)=CC=C1C(=O)OC
  - Mechanistic Parsing: The SMILES string maps the topology of the molecule. CCO denotes the ethoxy group attached to the C1 position of the defined ring. nc(Cl) indicates the nitrogen atom adjacent to the chlorinated carbon (C-6 of the pyridine ring). The ccc sequence completes the aromatic backbone, closing at 1 with the methyl ester C(=O)OC attached to C-3.
- Standard InChI:InChI=1S/C9H10ClNO3/c1-3-14-8-7(9(12)13-2)5-4-6(10)11-8/h4-5H,3H2,1-2H3
  - Mechanistic Parsing: The InChI string provides a canonical, layered representation. The formula layer (C9H10ClNO3) is followed by the main connectivity layer (c...), which maps the exact bonding network mathematically, eliminating the ambiguity sometimes found in proprietary SMILES generation algorithms.
- InChIKey: The InChIKey is a 27-character SHA-256 hashed version of the Standard InChI. It serves as a fixed-length unique identifier essential for database indexing and cross-referencing in high-throughput screening libraries.

Quantitative Physicochemical Data

The following table summarizes the core quantitative data for this scaffold, essential for calculating reaction stoichiometry and predicting downstream lipophilicity[1][2].

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Property	Value
Chemical Name	Methyl 6-chloro-2-ethoxypyridine-3-carboxylate
CAS Registry Number	1246765-45-6
Molecular Formula	C9H10ClNO3
Molecular Weight	215.63 g/mol
Exact Mass	215.0349 Da
SMILES String	CCOC1=NC(Cl)=CC=C1C(=O)OC
Standard InChI	InChI=1S/C9H10ClNO3/c1-3-14-8-7(9(12)13-2)5-4-6(10)11-8/h4-5H,3H2,1-2H3
Appearance	Colorless oil
Standard Yield (SNAr)	49%

Mechanistic Role in Drug Development

Methyl 6-chloro-2-ethoxynicotinate is prominently utilized in the synthesis of non-steroidal mineralocorticoid receptor antagonists (MRAs)[3]. Traditional steroidal MRAs (like spironolactone) often suffer from off-target effects due to their affinity for sex hormone receptors.

By utilizing a non-steroidal pyridine scaffold, medicinal chemists can achieve superior selectivity. The C-6 chlorine atom acts as an ideal handle for palladium-catalyzed cross-coupling (e.g., Suzuki or Stille reactions) to append complex aryl or pyrazoline pharmacophores. Simultaneously, the C-2 ethoxy group provides critical steric bulk and hydrogen-bond accepting capabilities that dictate the spatial orientation of the molecule within the mineralocorticoid receptor pocket, ultimately aiding in the treatment of diabetic nephropathy and hypertension[3][4].

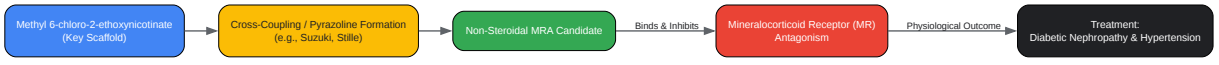

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Fig 1: Logical pathway from chemical scaffold to clinical MRA application.

Synthetic Methodology & Experimental Protocols

The synthesis of **methyl 6-chloro-2-ethoxynicotinate** relies on a highly regioselective Nucleophilic Aromatic Substitution (SNAr). The protocol below is designed as a self-validating system, ensuring that the causality of each experimental choice is understood and that the final product is rigorously confirmed[3].

Step-by-Step SNAr Protocol

Step 1: Reagent Preparation and Temperature Control

- Action: Dissolve methyl 2,6-dichloronicotinate (5.0 g, 24.3 mmol) in anhydrous dichloromethane (25 mL). Cool the reaction vessel to exactly 0 °C using an ice-water bath.
- Causality: Temperature control is critical. At 0 °C, the reaction is kinetically controlled, preventing the ethoxide nucleophile from attacking the ester carbonyl (transesterification/saponification) or causing di-substitution at both the C-2 and C-6 positions.

Step 2: Regioselective Nucleophilic Addition

- Action: Slowly add sodium ethoxide (2.26 g, 31.6 mmol, ~1.3 eq) to the cooled solution. Stir at 0 °C for 3 hours.
- Causality: The ethoxide ion acts as a hard nucleophile. While both C-2 and C-6 are activated by the pyridine nitrogen, the C-2 position is highly electrophilic due to the strong, adjacent electron-withdrawing inductive and resonance effects of the C-3 methyl ester group (ortho-activation). This drives strict regioselectivity.

Step 3: Quenching and Phase Separation

- Action: Dilute the reaction with distilled water (25 mL) to quench unreacted sodium ethoxide. Separate the phases. Wash the organic layer with saturated aqueous sodium chloride (10 mL).

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- Causality: The aqueous quench halts the reaction precisely at 3 hours. The brine wash removes residual water and water-soluble impurities from the dichloromethane layer, preventing emulsion formation.

Step 4: Purification and Self-Validating Characterization

- Action: Dry the organic layer over anhydrous $MgSO_4$, filter, and concentrate. Purify via silica gel column chromatography (0%-5% ethyl acetate/heptane gradient) to yield a colorless oil (2.55 g, 49% yield).

- Self-Validation (NMR Logic): The structure is validated via ^1H NMR (400 MHz, DMSO-d6). The spectrum yields two doublets in the aromatic region: δ 7.21 (d, J=7.81 Hz, 1 H) and δ 8.17 (d, J=8.00 Hz, 1 H). The coupling constant of ~8.00 Hz mathematically proves that the two remaining aromatic protons are ortho to one another. If substitution had occurred at C-4 or C-5, the coupling constants would be significantly smaller (~1-2 Hz for meta, ~0 Hz for para). This strictly validates that substitution occurred exclusively at C-2.

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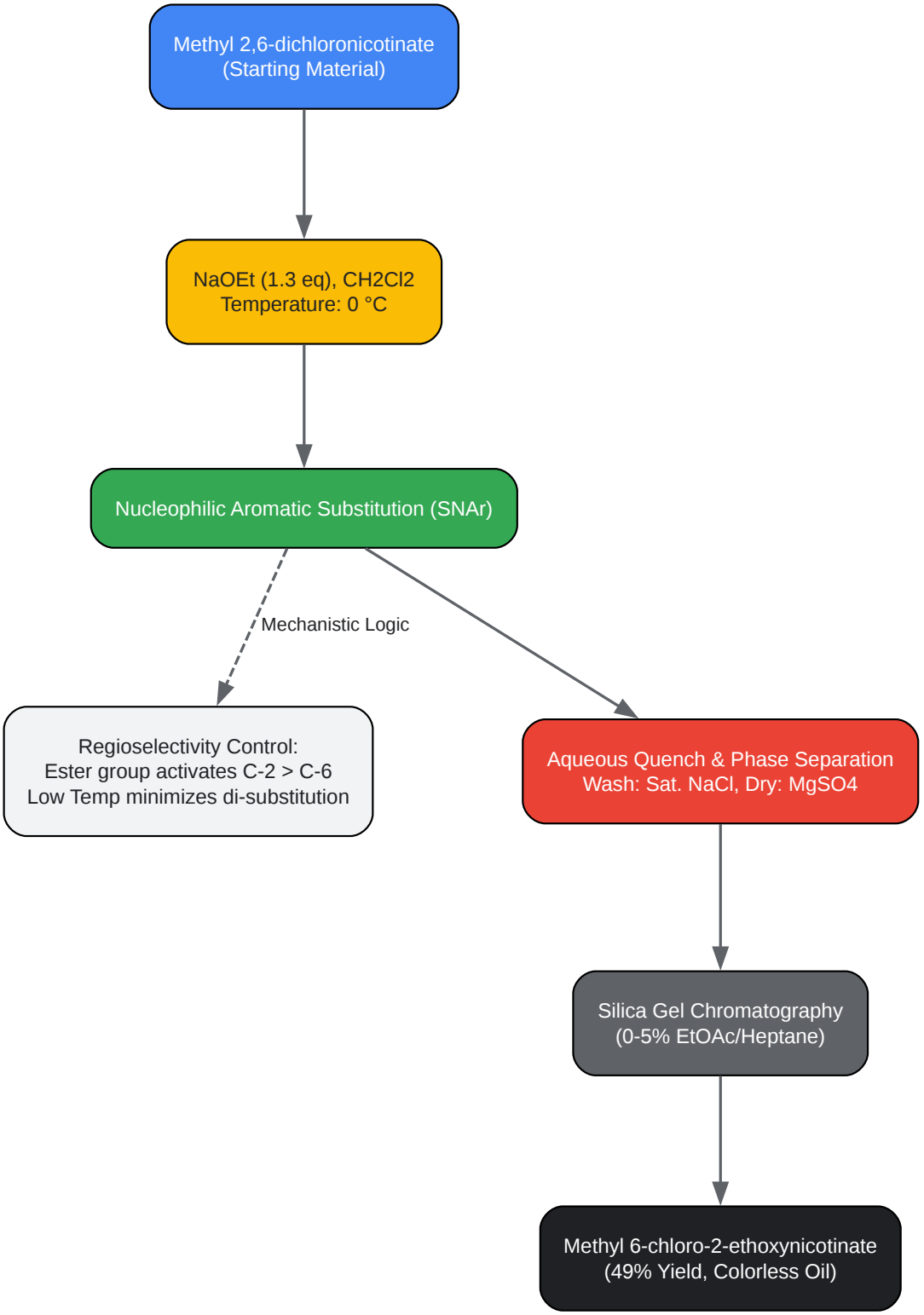

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Fig 2: Regioselective SNAr synthetic workflow and mechanistic logic.

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